

Comprehensive Safety & Disposal Guide: L-Tyrosine, 2,6-dimethyl-, methyl ester

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Compound of Interest

Compound Name: *L-Tyrosine, 2,6-dimethyl-, methyl ester*

Cat. No.: B15366003

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Executive Summary

L-Tyrosine, 2,6-dimethyl-, methyl ester (CAS: 928195-92-0 for the free base; 928138-99-2 for the hydrochloride salt) is a highly specialized unnatural amino acid derivative. It is predominantly utilized by drug development professionals in the solid-phase peptide synthesis (SPPS) of opioid peptidomimetics. Specifically, the incorporation of the 2,6-dimethyl-L-tyrosine (Dmt) residue—often as part of the Dmt-Tic pharmacophore—significantly enhances μ -opioid receptor (MOR) affinity and alters functional bioactivity, converting agonists to potent δ -opioid receptor (DOR) antagonists[1].

While invaluable for therapeutic discovery, the downstream handling and disposal of this compound and its associated reaction byproducts require strict adherence to Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA) guidelines[2]. This guide provides a self-validating, step-by-step protocol for the safe operational handling and compliant disposal of this chemical.

Chemical Profile & Hazard Assessment

Before handling or disposing of the chemical, personnel must understand its physicochemical properties and the causality behind its hazard classifications. As an amino acid ester, it is not acutely toxic (not EPA P-listed), but its organic nature and potential biological activity necessitate strict environmental isolation.

Table 1: Physicochemical & Hazard Profile

Property / Classification	Detail	Causality / Implication
Chemical Name	L-Tyrosine, 2,6-dimethyl-, methyl ester	Unnatural amino acid ester used as a building block in SPPS.
CAS Numbers	928195-92-0 (Free Base), 928138-99-2 (HCl Salt)	Identifies the specific ionization state and solubility profile.
Physical State	Solid (Powder/Crystalline)	Prone to aerosolization if mishandled; requires localized exhaust.
Hazard Class	Irritant (Skin/Eyes), Environmental Hazard	The lipophilic dimethyl groups enhance membrane permeability, increasing irritation potential.
RCRA Status	Non-RCRA Characteristic (Typically)	Must still be treated as hazardous chemical waste to prevent waterway contamination[3].

Operational Handling & Spill Response

Causality-Driven Safety: Because Dmt derivatives are designed to interact with human opioid receptors[4], accidental systemic exposure (via inhalation of dust or transdermal absorption of solvent-dissolved compound) must be prevented at all costs.

- PPE Requirements: Nitrile gloves (double-gloving is mandatory when handling the compound in DMF/DCM solutions), safety goggles, and a standard laboratory coat.

- Spill Protocol (Solid): Do not sweep. Use a damp absorbent pad (wetted with water or methanol) to wipe up the powder to prevent aerosolization. Place the contaminated pad directly into a solid hazardous waste container.
- Spill Protocol (Liquid/SPPS Cocktail): Cover the spill with an inert absorbent (e.g., vermiculite or sand). Sweep the clumped absorbent into a compatible chemical waste container. Do not use combustible materials like paper towels if the mixture contains strong oxidizers or concentrated acids.

Step-by-Step Disposal Methodologies

The disposal of **L-Tyrosine, 2,6-dimethyl-, methyl ester** primarily occurs in two streams: unreacted solid waste and liquid SPPS effluent. Under RCRA, chemical waste cannot be disposed of in regular trash or sanitary sewer systems[3].

Protocol 1: Solid Waste Disposal (Unused Powder, Vials, and Resins)

- Segregation: Collect all empty primary containers, contaminated spatulas, and cleaved peptide resins in a dedicated, puncture-proof "Solid Organic Waste" container.
- Deactivation (Optional but recommended for active resins): If the resin contains active opioid sequences, quench the resin with a 10% bleach (sodium hypochlorite) solution for 30 minutes to denature the peptide bonds before final containerization.
 - Causality: Bleach oxidation destroys the biologically active Dmt-Tic pharmacophore, mitigating downstream biological hazards.
- Labeling: Affix an EHS-approved hazardous waste tag. List "**L-Tyrosine, 2,6-dimethyl-, methyl ester**" and "Contaminated Labware" explicitly. Do not use chemical abbreviations or formulas, as this violates Hazard Communication Standards[3].

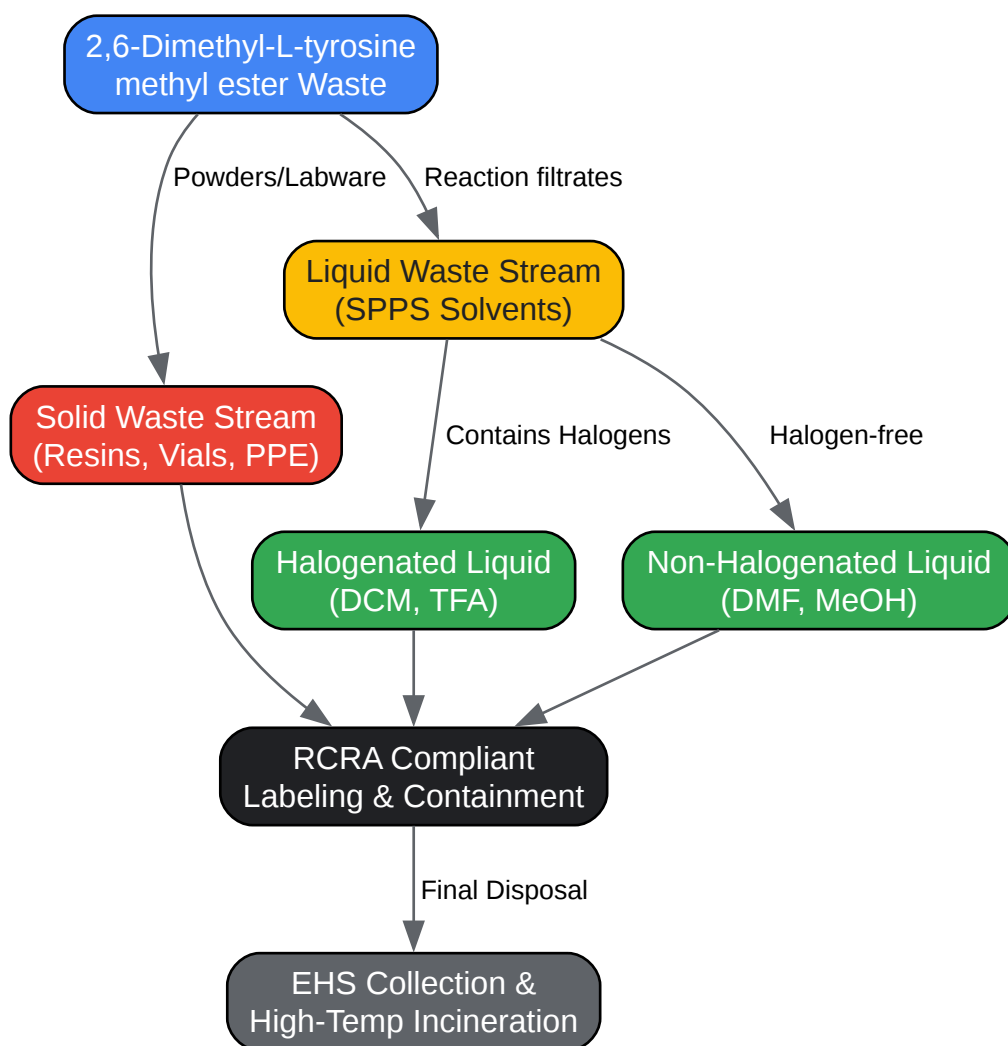
Protocol 2: Liquid Waste Disposal (SPPS Solvents & Filtrates)

During peptide synthesis, the Dmt ester is often dissolved in N,N-Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP) and coupled using reagents like HATU, followed by cleavage

using Trifluoroacetic acid (TFA) and Dichloromethane (DCM).

- Halogenated vs. Non-Halogenated Sorting:
 - Halogenated Stream: Route any effluent containing DCM or TFA into a designated "Halogenated Solvent Waste" carboy.
 - Causality: Halogenated solvents require specific high-temperature incineration to prevent the formation of toxic dioxins; mixing them with non-halogenated waste exponentially increases disposal costs and environmental risk[5].
 - Non-Halogenated Stream: Route DMF, NMP, and methanol washes into a separate "Non-Halogenated Solvent Waste" carboy.
- Container Management: Fill carboys to no more than 90% capacity to allow for vapor expansion. Keep containers closed with a secure, leak-proof closure unless actively adding waste[2].
- Secondary Containment: Place all liquid waste carboys in secondary containment trays capable of holding 110% of the largest container's volume to prevent catastrophic laboratory spills[6].

Waste Segregation Workflow



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Figure 1: Segregation and disposal workflow for 2,6-dimethyl-L-tyrosine methyl ester waste.

Regulatory Compliance & EHS Handoff

Under EPA Subpart K regulations for laboratories, hazardous waste must not be stored in the laboratory for more than six months[7].

- Documentation: Maintain a continuous log of the waste generation date. The accumulation start date must be clearly visible on the RCRA label[6].
- EHS Collection: Once the container reaches the 90% fill line or the maximum time limit, initiate a pickup request with your facility's Environmental Health and Safety (EHS) department. They will transport the material to a licensed facility for high-temperature

chemical incineration, which is the preferred and legally mandated method for completely destroying complex organic molecules and peptide derivatives[5].

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